

Altechromone A: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Altechromone A

Cat. No.: B161653

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Abstract

Altechromone A, a chromone derivative isolated from various fungi and plants, has garnered significant interest within the scientific community for its diverse biological activities. This technical guide provides a comprehensive overview of **Altechromone A**, focusing on its physicochemical properties, and established biological functions, particularly its anti-inflammatory and antimicrobial effects. Detailed experimental protocols and signaling pathway diagrams are included to facilitate further research and drug development efforts.

Physicochemical Properties

Altechromone A, also known as 7-hydroxy-2,5-dimethylchromone, is a natural product with the following key identifiers and properties.

Property	Value	Reference(s)
CAS Number	38412-47-4	[1][2]
Molecular Formula	C ₁₁ H ₁₀ O ₃	[1][2]
Molecular Weight	190.19 g/mol	[2]
Alternate Names	7-hydroxy-2,5-dimethylchromen-4-one	
Appearance	Powder	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	

Biological Activity

Altechromone A has demonstrated a range of biological activities, with its anti-inflammatory and antimicrobial properties being the most prominently studied.

Anti-inflammatory Activity

Recent studies have elucidated the anti-inflammatory effects of **Altechromone A**, particularly in the context of Inflammatory Bowel Disease (IBD). Research using a zebrafish model of IBD has shown that **Altechromone A** can significantly reduce inflammation by inhibiting the NF-κB and NLRP3 signaling pathways. This leads to a decrease in the expression of pro-inflammatory cytokines such as TNF-α, IL-1β, and IL-6.

Antimicrobial Activity

Altechromone A exhibits broad-spectrum antimicrobial activity against various bacteria and fungi. The minimum inhibitory concentrations (MICs) against several microorganisms are summarized below.

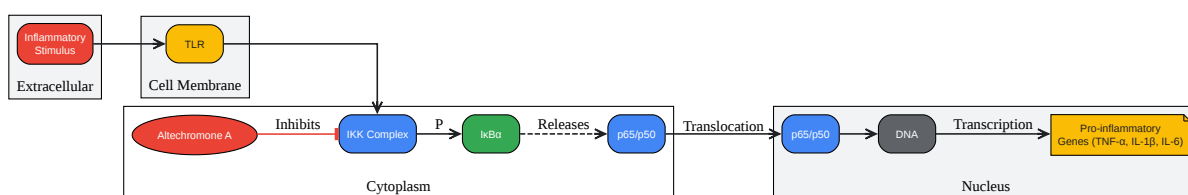
Microorganism	Minimum Inhibitory Concentration (MIC) (µg/mL)
Bacillus subtilis	3.9
Escherichia coli	3.9
Pseudomonas fluorescens	1.8
Candida albicans	3.9

Signaling Pathways

Altechromone A exerts its anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response.

Inhibition of NF-κB Signaling Pathway

Altechromone A has been shown to inhibit the nuclear factor-kappa B (NF-κB) signaling pathway.[1] Under inflammatory conditions, signaling through receptors like Toll-like receptors (TLRs) leads to the activation of the IKK complex, which then phosphorylates IκBα, leading to its degradation. This allows the p65/p50 NF-κB dimer to translocate to the nucleus and induce the transcription of pro-inflammatory genes. **Altechromone A** interferes with this cascade, resulting in reduced expression of inflammatory mediators.[1]

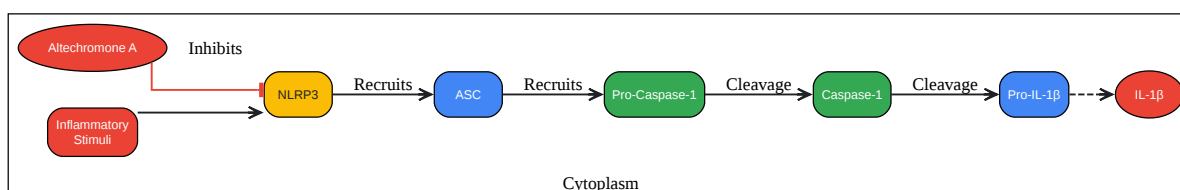


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Caption: Inhibition of the NF- κ B signaling pathway by **Altechromone A**.

Inhibition of NLRP3 Inflammasome Pathway

Altechromone A also inhibits the activation of the NLRP3 inflammasome.[1] The NLRP3 inflammasome is a multiprotein complex that, upon activation by various stimuli, leads to the cleavage of pro-caspase-1 into active caspase-1. Caspase-1 then cleaves pro-IL-1 β and pro-IL-18 into their mature, active forms, which are potent pro-inflammatory cytokines. By inhibiting this pathway, **Altechromone A** further reduces the inflammatory response.[1]



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References

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